

# Commercial availability and suppliers of Benzyl 4-bromobutyl ether

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## Compound of Interest

Compound Name: Benzyl 4-bromobutyl ether

Cat. No.: B1275796

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## Benzyl 4-bromobutyl ether: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides comprehensive information on the commercial availability, synthesis, and potential applications of **Benzyl 4-bromobutyl ether**. This versatile reagent serves as a key building block in various synthetic pathways, particularly in the construction of complex molecular architectures.

## Commercial Availability and Suppliers

**Benzyl 4-bromobutyl ether** is readily available from a number of chemical suppliers. The typical purity offered is around 90% or higher. Below is a summary of some of the key suppliers and their product specifications.

Supplier	Product Name	CAS Number	Purity	Additional Information
Sigma-Aldrich	Benzyl 4-bromobutyl ether	60789-54-0	90%	Linear Formula: $\text{C}_6\text{H}_5\text{CH}_2\text{O}(\text{CH}_2)_4\text{Br}$ . <a href="#">[1]</a>
TCI America	Benzyl 4-Bromobutyl Ether	60789-54-0	>96.0% (GC)	Also known as 4-Benzyloxybutyl Bromide.
Echemi	BENZYL 4-BROMOBUTYL ETHER	60789-54-0	Varies	Offers services from sample to commercial scale. <a href="#">[2]</a>
Angene	Benzyl 4-bromobutyl ether	60789-54-0	Varies	Catalog Number: AG00373L.
Fisher Scientific	Benzyl 4-Bromobutyl Ether	60789-54-0	96.0+%	Supplied by TCI America.

## Synthesis of Benzyl 4-bromobutyl ether

The most common and efficient method for the synthesis of **Benzyl 4-bromobutyl ether** is the Williamson ether synthesis.[\[3\]](#) This reaction involves the nucleophilic substitution of a halide by an alkoxide. In this specific synthesis, the sodium salt of benzyl alcohol (sodium benzoate) reacts with 1,4-dibromobutane.

## Experimental Protocol: Williamson Ether Synthesis

Materials:

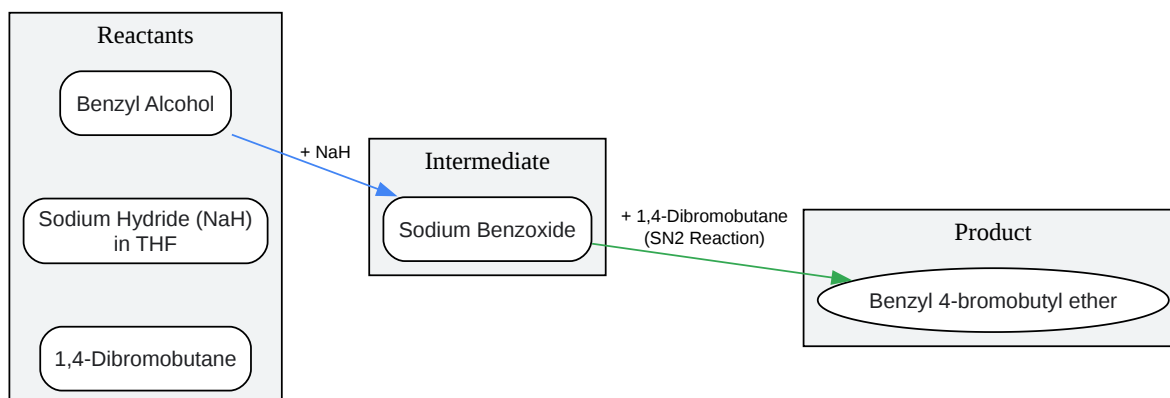
- Benzyl alcohol
- Sodium hydride (NaH)
- 1,4-Dibromobutane

- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Organic solvents for extraction and chromatography (e.g., diethyl ether, hexane, ethyl acetate)

Procedure:

- Formation of the Alkoxide: To a solution of benzyl alcohol (1.0 equivalent) in anhydrous THF at 0 °C under an inert atmosphere (e.g., argon or nitrogen), add sodium hydride (1.1 equivalents) portion-wise.
- Allow the reaction mixture to stir at 0 °C for 30 minutes and then at room temperature for 1 hour, or until the evolution of hydrogen gas ceases, indicating the complete formation of sodium benzoate.
- Nucleophilic Substitution: Cool the reaction mixture back to 0 °C and add 1,4-dibromobutane (3.0 equivalents) dropwise.
- Allow the reaction to warm to room temperature and then heat to reflux (approximately 65-70 °C) for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and quench by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

- Purification: The crude **Benzyl 4-bromobutyl ether** can be purified by flash column chromatography on silica gel using a hexane/ethyl acetate gradient.



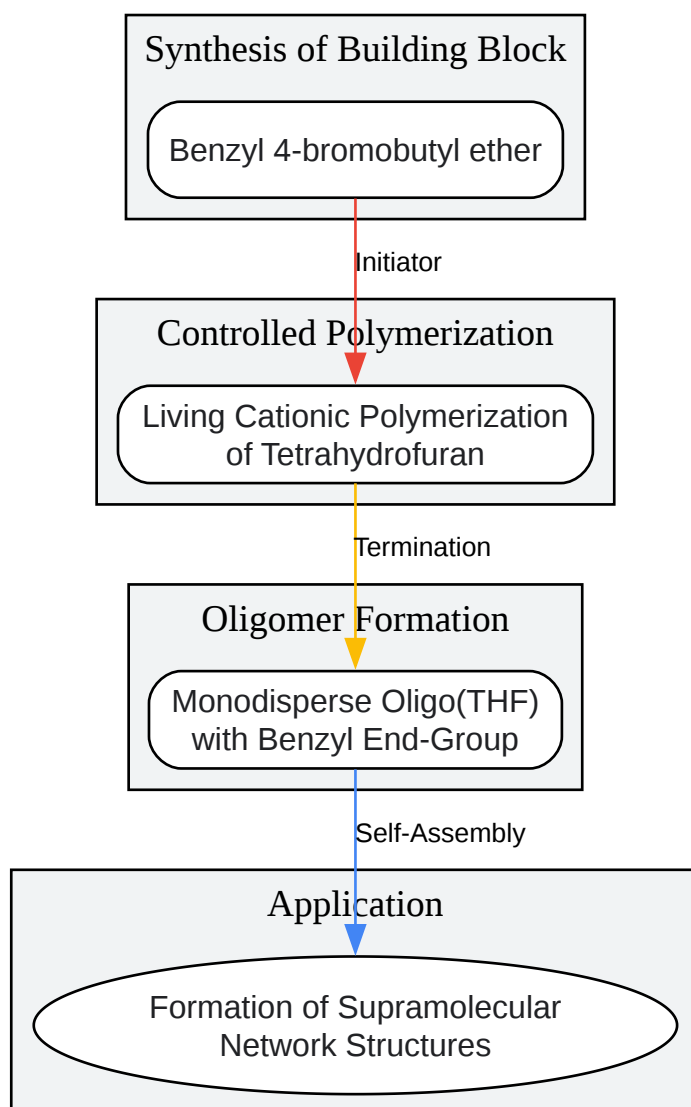
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Caption: Williamson Ether Synthesis of **Benzyl 4-bromobutyl ether**.

## Applications in Research and Development

**Benzyl 4-bromobutyl ether** is a valuable bifunctional molecule, possessing both a benzyl ether protecting group and a reactive alkyl bromide. This structure makes it a useful intermediate in the synthesis of more complex molecules.

One notable application is in the synthesis of monodisperse oligo(tetrahydrofuran)s (oligo(THF)). These oligomers can be used to form supramolecular network structures, which are of interest in materials science and drug delivery.



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Caption: Workflow for the synthesis of oligo(THF) using **Benzyl 4-bromobutyl ether**.

While direct involvement in specific signaling pathways is not prominently documented in publicly available literature, the ability to introduce a benzyloxybutyl moiety makes this compound a potentially useful tool for medicinal chemists. The benzyl group can be readily removed by hydrogenolysis, revealing a primary alcohol for further functionalization or a hydroxyl group that may be crucial for biological activity in a drug candidate. The butyl chain provides a flexible spacer, which can be advantageous in optimizing ligand-receptor interactions.

For professionals in drug development, **Benzyl 4-bromobutyl ether** can be employed in the synthesis of:

- **Linkers for Antibody-Drug Conjugates (ADCs):** The alkyl bromide can be used to attach to a cytotoxic payload, while the benzyl ether, after deprotection, can be functionalized for conjugation to an antibody.
- **PROTACs (Proteolysis Targeting Chimeras):** The bifunctional nature of this molecule allows for its incorporation into the linker unit of a PROTAC, connecting a protein-of-interest binder and an E3 ligase binder.
- **Scaffolds for Small Molecule Libraries:** It can serve as a starting point for the generation of diverse chemical libraries for high-throughput screening.

In conclusion, **Benzyl 4-bromobutyl ether** is a commercially accessible and synthetically versatile reagent. Its utility in the construction of well-defined oligomers and its potential as a building block in medicinal chemistry make it a valuable compound for researchers and scientists in various fields.

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